

A Technical Guide to the Solubility of Phenyl Acetate in Organic Solvents

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Compound of Interest

Compound Name: Phenyl acetate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **phenyl acetate** in a diverse range of organic solvents. The information contained herein is intended to support research, development, and formulation activities where **phenyl acetate** is utilized as a reagent, intermediate, or solvent.

Core Principles of Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like." This means that substances with similar polarities are more likely to be miscible. **Phenyl acetate**, an ester of phenol and acetic acid, possesses both a nonpolar aromatic ring and a polar ester group. This structure dictates its solubility characteristics, allowing for miscibility with many common organic solvents. While it is only slightly soluble in water, its solubility is significantly enhanced in less polar, organic environments.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **phenyl acetate** in various organic solvents at 25°C. The data is presented to facilitate comparison and aid in solvent selection for experimental and manufacturing processes.

Solvent Category	Solvent Name	Solubility (g/L) at 25°C ^[1]
Alcohols	Methanol	697.98
	Ethanol	524.81
	Isopropanol	356.5
	n-Propanol	338.15
	n-Butanol	271.71
	Isobutanol	234.59
	sec-Butanol	276.34
	tert-Butanol	389.46
	n-Pentanol	198.07
	Isopentanol	188.98
	n-Hexanol	224.89
	n-Heptanol	111.83
	n-Octanol	196.96
	Ethylene Glycol	249.9
	Propylene Glycol	198.91
Ketones	Acetone	779.7
	2-Butanone (MEK)	446.1
	Cyclohexanone	469.2
	Methyl Isobutyl Ketone (MIBK)	195.44
Ethers	Tetrahydrofuran (THF)	668.73
	1,4-Dioxane	725.51
Esters	Ethyl Acetate	443.39
	Methyl Acetate	509.45

n-Propyl Acetate	238.4	
Isopropyl Acetate	205.11	
n-Butyl Acetate	216.05	
Isobutyl Acetate	130.31	
n-Pentyl Acetate	156.12	
Hydrocarbons	Toluene	148.12
n-Hexane	67.47	
n-Heptane	58.68	
Cyclohexane	87.25	
Ethylbenzene	137.49	
Chlorinated Solvents	Dichloromethane	958.48
Chloroform	748.72	
1,2-Dichloroethane	486.13	
Carbon Tetrachloride	90.69	
Amides & Sulfoxides	Dimethylformamide (DMF)	1312.39
N,N-Dimethylacetamide (DMAc)	1116.18	
N-Methyl-2-pyrrolidone (NMP)	878.92	
Dimethyl Sulfoxide (DMSO)	1441.31	
Nitriles	Acetonitrile	623.53
Acids	Acetic Acid	496.47

Phenyl acetate is also described as being miscible with ether and chloroform.[\[2\]](#)

Experimental Protocols for Solubility Determination

The determination of solubility is a fundamental experimental procedure in chemistry. Several methods can be employed, ranging from simple qualitative assessments to more precise quantitative measurements.

General Qualitative Solubility Test

This method is useful for a rapid initial screening of solubility in various solvents.

- **Preparation:** Add approximately 25 mg of **phenyl acetate** to a small test tube.
- **Solvent Addition:** Add the selected solvent dropwise, up to a total volume of 1 mL, shaking vigorously after each addition.
- **Observation:** Observe whether the **phenyl acetate** dissolves completely. If a single clear phase is formed, the substance is considered soluble. If two distinct phases remain or the solute does not dissolve, it is considered insoluble.

Standard Shake-Flask Method for Quantitative Determination

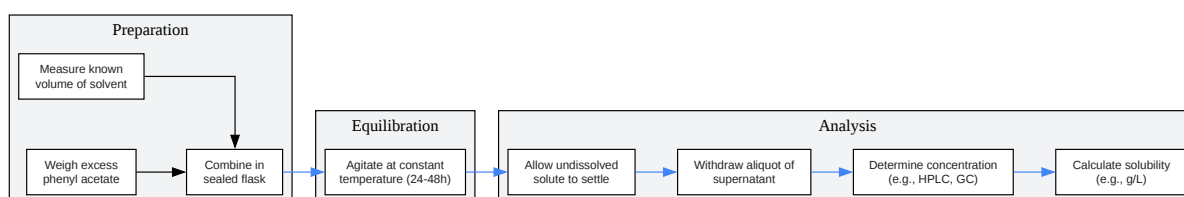
The shake-flask method is a widely recognized and accurate technique for determining the solubility of a substance at a specific temperature.

- **System Preparation:** An excess amount of **phenyl acetate** is added to a known volume of the chosen organic solvent in a flask.
- **Equilibration:** The flask is sealed and agitated (e.g., in a shaker bath) at a constant, controlled temperature for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the dissolved and undissolved solute.
- **Phase Separation:** After equilibration, the agitation is stopped, and the mixture is allowed to stand, permitting the undissolved solute to settle.
- **Sampling and Analysis:** A sample of the supernatant (the clear, saturated solution) is carefully withdrawn. The concentration of **phenyl acetate** in the sample is then determined using a suitable analytical technique, such as:

- Gas Chromatography (GC): For volatile solutes and solvents.
- High-Performance Liquid Chromatography (HPLC): A versatile method for a wide range of organic compounds.
- UV-Vis Spectroscopy: If the solute has a distinct chromophore.
- Gravimetric Analysis: Involves evaporating the solvent from a known volume of the saturated solution and weighing the remaining solute.

Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for the experimental determination of solubility.



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Caption: A generalized workflow for the shake-flask method of solubility determination.

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